

An In-depth Technical Guide to the Predicted NMR Spectra of Linolenyl Oleate

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Compound of Interest

Compound Name: *Linolenyl oleate*

Cat. No.: *B15551841*

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This technical guide provides a comprehensive overview of the predicted ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectra of **linolenyl oleate**. **Linolenyl oleate** is a wax ester composed of α -linolenic acid and oleic acid, both of which are common fatty acids with significant roles in biological systems and as components in various commercial products. A thorough understanding of its spectral characteristics is crucial for its identification, quantification, and the study of its interactions in complex mixtures.

Predicted ^1H NMR Spectral Data of Linolenyl Oleate

The predicted ^1H NMR spectrum of **linolenyl oleate** is characterized by distinct signals corresponding to the various protons in its structure. The chemical shifts are influenced by the electronic environment of the protons, particularly their proximity to double bonds and the ester functional group.

Assignment	Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J) in Hz
Olefinic	-CH=CH- (Oleate & Linolenate)	5.30 - 5.40	Multiplet	-
Ester (Alcohol moiety)	-CH ₂ -O-C=O	4.05	Triplet	~6.6
Bis-allylic (Linolenate)	=CH-CH ₂ -CH=	2.80	Triplet	~5.8
Ester (Acid moiety)	-CH ₂ -C=O	2.30	Triplet	~7.5
Allylic	=CH-CH ₂ -	2.00 - 2.10	Multiplet	-
Methylene (β to ester carbonyl)	-CH ₂ -CH ₂ -C=O	1.62	Multiplet	-
Methylene (β to ester oxygen)	-CH ₂ -CH ₂ -O-C=O	1.61	Multiplet	-
Saturated Methylene Chain	-(CH ₂) _n -	1.25 - 1.40	Multiplet	-
Terminal Methyl (Linolenate)	-CH ₂ -CH ₃	0.97	Triplet	~7.5
Terminal Methyl (Oleate)	-CH ₂ -CH ₃	0.88	Triplet	~7.0

Predicted ¹³C NMR Spectral Data of Linolenyl Oleate

The ¹³C NMR spectrum provides detailed information about the carbon skeleton of **linolenyl oleate**. The chemical shifts of the carbon atoms are sensitive to their hybridization and proximity to electron-withdrawing groups.

Assignment	Carbon	Predicted Chemical Shift (ppm)
Ester Carbonyl	-C=O	173.3
Olefinic	-CH=CH- (Linolenate)	132.0, 130.3, 128.3, 127.8, 127.2
Olefinic	-CH=CH- (Oleate)	130.0, 129.8
Ester (Alcohol moiety)	-CH ₂ -O-	64.4
Methylene (α to ester carbonyl)	-CH ₂ -C=O	34.1
Saturated Methylene Chain	-(CH ₂) _n -	29.0 - 29.8
Methylene (β to ester carbonyl)	-CH ₂ -CH ₂ -C=O	25.0
Bis-allylic (Linolenate)	=CH-CH ₂ -CH=	25.6
Allylic (Linolenate & Oleate)	=CH-CH ₂ -	27.2
Terminal Methyl (Linolenate)	-CH ₃	14.3
Terminal Methyl (Oleate)	-CH ₃	14.1

Experimental Protocol for NMR Spectroscopy of Linolenyl Oleate

This protocol outlines the methodology for acquiring high-quality ¹H and ¹³C NMR spectra of **linolenyl oleate**.

1. Sample Preparation

- **Sample Purity:** Ensure the **linolenyl oleate** sample is of high purity and free from particulate matter. If necessary, filter the sample through a glass wool plug in a Pasteur pipette.
- **Solvent Selection:** Use a high-quality deuterated solvent, typically deuterated chloroform (CDCl₃), as it is an excellent solvent for lipids and has a well-defined residual solvent peak for referencing.

- **Concentration:** Prepare a solution of approximately 10-20 mg of **linolenyl oleate** in 0.6-0.7 mL of deuterated solvent in a clean, dry 5 mm NMR tube.
- **Internal Standard:** For quantitative analysis (qNMR), add a known amount of an internal standard that does not have overlapping signals with the analyte. Tetramethylsilane (TMS) is commonly used for chemical shift referencing (0 ppm).

2. ^1H NMR Spectroscopy Acquisition

- **Spectrometer:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.
- **Pulse Sequence:** A standard single-pulse experiment (e.g., 'zg' in Bruker TopSpin) is typically sufficient.
- **Acquisition Parameters:**
 - **Spectral Width (SW):** ~12-15 ppm, centered around 5-6 ppm.
 - **Acquisition Time (AQ):** ~3-4 seconds to ensure good digital resolution.
 - **Relaxation Delay (D1):** 5-7 times the longest T_1 relaxation time of the protons of interest for accurate integration in quantitative studies. A delay of 5 seconds is a reasonable starting point.
 - **Number of Scans (NS):** 8-16 scans are usually adequate to achieve a good signal-to-noise ratio (S/N).
- **Processing:**
 - Apply an exponential window function with a line broadening factor of 0.3 Hz before Fourier transformation.
 - Perform phase and baseline correction.
 - Reference the spectrum to the TMS signal at 0.00 ppm or the residual solvent peak of CDCl_3 at 7.26 ppm.

3. ^{13}C NMR Spectroscopy Acquisition

- **Pulse Sequence:** Use a power-gated proton decoupling sequence (e.g., 'zgpg30' in Bruker TopSpin) to obtain a proton-decoupled spectrum with enhanced signal-to-noise due to the Nuclear Overhauser Effect (NOE). For quantitative analysis, an inverse-gated decoupling sequence should be used to suppress the NOE.
- **Acquisition Parameters:**
 - **Spectral Width (SW):** ~200-220 ppm, centered around 100 ppm.
 - **Acquisition Time (AQ):** ~1-2 seconds.
 - **Relaxation Delay (D1):** For quantitative analysis, a long relaxation delay (e.g., 10-30 seconds) is crucial to allow for full relaxation of the carbon nuclei, especially the quaternary carbonyl carbon.
 - **Number of Scans (NS):** A significantly larger number of scans (e.g., 1024 or more) is required compared to ^1H NMR due to the low natural abundance of the ^{13}C isotope.
- **Processing:**
 - Apply an exponential window function with a line broadening factor of 1-2 Hz.
 - Perform phase and baseline correction.
 - Reference the spectrum to the TMS signal at 0.00 ppm or the solvent peak of CDCl_3 at 77.16 ppm.

Visualization of Linolenyl Oleate Structure and NMR Correlation

The following diagram illustrates the molecular structure of **linolenyl oleate** and the logical relationship to its key predicted NMR signals.

Caption: Structural components of **linolenyl oleate** and their corresponding predicted NMR signals.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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